

Technical Guide: Solubility and Stability Profiling of 2-(2-isopropylphenoxy)acetamide

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Compound of Interest

Compound Name: 2-(2-isopropylphenoxy)acetamide

Cat. No.: B4473218

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Executive Technical Summary

Compound Identity: **2-(2-isopropylphenoxy)acetamide** Chemical Class: Phenoxyacetamide / Ether-Amide Molecular Formula: $C_{11}H_{15}NO_2$ Molecular Weight: 193.24 g/mol

Core Application: This compound serves as a lipophilic building block in medicinal chemistry. The ortho-isopropyl group provides steric bulk and enhances lipophilicity (LogP ~1.5–2.0), modulating the bioavailability of downstream APIs (e.g., sodium channel blockers or antifungals). Its stability profile is defined by two competing functionalities: the robust ether linkage and the hydrolytically susceptible primary amide.

Solubility Profile

Theoretical Basis (Hansen Solubility Parameters)

The solubility behavior of **2-(2-isopropylphenoxy)acetamide** is governed by three interaction forces:

- Dispersive Forces (): High contribution from the aromatic ring and isopropyl group.

- Polar Forces (

): Moderate contribution from the ether oxygen and amide carbonyl.

- Hydrogen Bonding (

): High contribution from the primary amide (-NH₂ donor / C=O acceptor).

Consequently, the compound follows a "like dissolves like" trajectory, favoring polar aprotic and protic organic solvents over non-polar hydrocarbons or highly aqueous media.

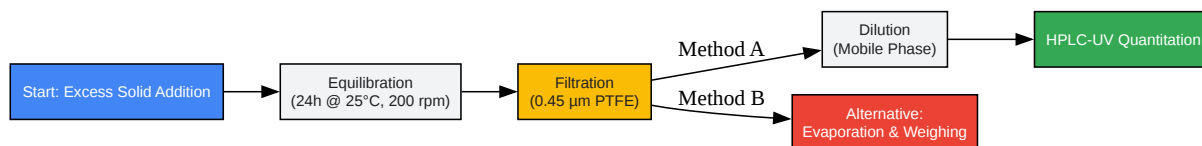
Predicted Solubility Data

Data estimated based on structural analogs (e.g., phenoxyacetamide, 2-isopropylphenol) and general solvation thermodynamics.

Solvent Class	Representative Solvent	Predicted Solubility (25°C)	Interaction Mechanism
Polar Aprotic	DMSO, DMF	High (>100 mg/mL)	Strong dipole-dipole & H-bond acceptance disrupts crystal lattice.
Polar Protic	Ethanol, Methanol	High (>50 mg/mL)	Solvation of amide group via H-bonding; alkyl chain compatibility.
Chlorinated	Dichloromethane (DCM)	Moderate-High	Good dispersive interaction with aromatic core.
Ethers/Esters	THF, Ethyl Acetate	Moderate	Sufficient polarity; good compatibility with ether linkage.
Aqueous	Water (pH 7)	Low (<1 mg/mL)	Hydrophobic effect of isopropyl-phenyl ring dominates amide polarity.
Non-Polar	Hexane, Heptane	Very Low	Lack of polar interactions to overcome crystal lattice energy.

Experimental Protocol: Gravimetric Saturation

To determine exact values for your specific batch, use this self-validating workflow.



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Figure 1: Standardized workflow for solubility determination ensuring thermodynamic equilibrium.

Stability Profile

Degradation Pathways

The stability of **2-(2-isopropylphenoxy)acetamide** is dictated by the amide bond's susceptibility to hydrolysis and the benzylic position's susceptibility to oxidation.

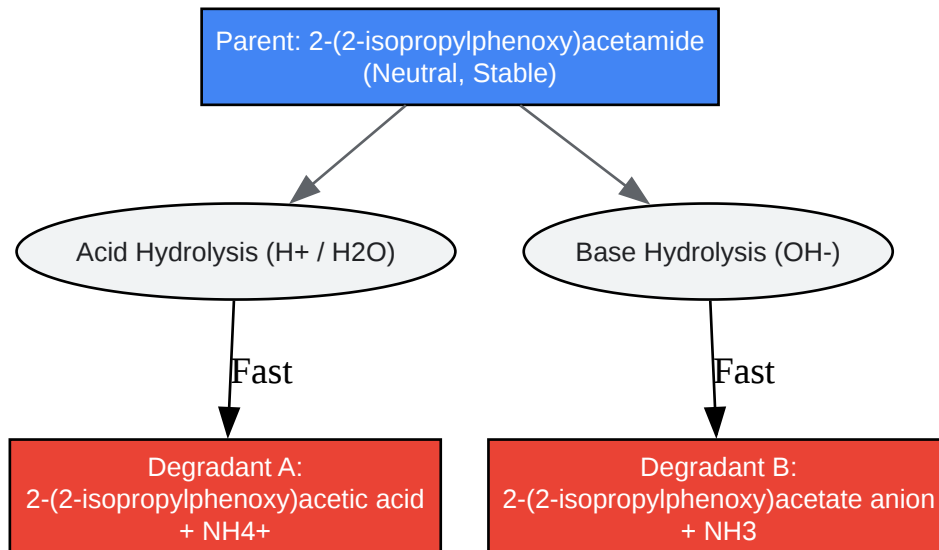
- Hydrolysis (Primary Pathway):
 - Acidic Conditions (pH < 2): Rapid protonation of the carbonyl oxygen leads to nucleophilic attack by water, cleaving the amide to 2-(2-isopropylphenoxy)acetic acid and ammonium.
 - Basic Conditions (pH > 10): Direct nucleophilic attack by hydroxide ion yields the carboxylate salt and ammonia.
 - Neutral (pH 4–8): Highly stable. The ether linkage prevents facile degradation, and the steric bulk of the ortho-isopropyl group offers some protection to the amide carbonyl against nucleophilic attack compared to unsubstituted phenoxyacetamide.
- Oxidation (Secondary Pathway):
 - The tertiary carbon of the isopropyl group (benzylic-like position) is a potential site for radical autoxidation, forming a hydroperoxide or ketone derivative under extreme stress (high O₂, UV light).

Forced Degradation Protocol

Use this protocol to establish stability-indicating analytical methods.

Stress Condition	Reagent/Condition	Duration	Target Degradation	Mechanism
Acid Hydrolysis	0.1 N HCl	24 hrs @ 60°C	10–20%	Amide cleavage to Acid
Base Hydrolysis	0.1 N NaOH	4–8 hrs @ RT	10–20%	Amide cleavage to Salt
Oxidation	3% H ₂ O ₂	24 hrs @ RT	< 10%	Benzylic oxidation
Thermal	Solid state @ 80°C	7 days	< 5%	Pyrolysis/Sublimation
Photolytic	UV (ICH Q1B)	1.2M lux hours	Variable	Radical formation

Degradation Mechanism Diagram



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Figure 2: Primary hydrolytic degradation pathways under pH stress.

Analytical Methodology (HPLC)

To quantify solubility and monitor stability, the following HPLC method is recommended. It separates the neutral amide from the acidic hydrolysis product.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water (buffers acidic degradant).
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes (Lipophilic parent elutes late).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 270 nm (Phenoxy absorption).
- Retention Order: Ammonia (void) < Acid Degradant < Parent Amide.

References

- PubChem.N-(2-Acetylphenyl)acetamide Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- UOM Physics.Synthesis, structure and molecular docking analysis of N-(2-aminophenyl)-2-(2-isopropylphenoxy) acetamide. Available at: [\[Link\]](#)
- EPA CompTox.Acetamide, 2,2,2-trifluoro-N-(2-methylpropyl)- Properties. US Environmental Protection Agency. Available at: [\[Link\]](#)
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